

# The Influence of Molecular Structure on Physical Properties

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## Compound of Interest

Compound Name: 4-Methyl-5-propylnonane

CAS No.: 62185-55-1

Cat. No.: B13924557

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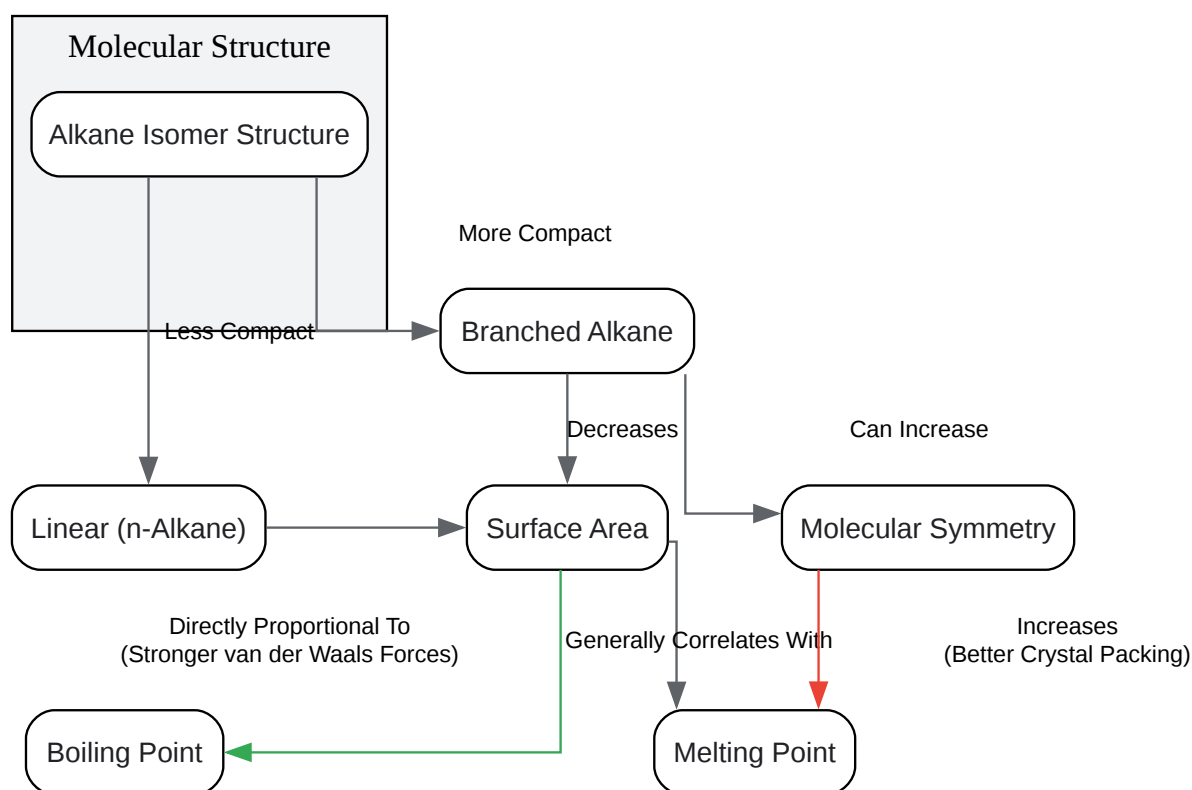
The core principle differentiating alkane isomers is their molecular geometry. While sharing the same chemical formula, the arrangement of carbon atoms—either in a continuous chain or with branching—fundamentally alters their physical behavior. This is primarily due to the nature of intermolecular forces, which for non-polar alkanes are dominated by van der Waals dispersion forces.<sup>[3][4]</sup>

- **Boiling Point:** Linear alkanes have a larger surface area, allowing for more points of contact between molecules and stronger cumulative dispersion forces.<sup>[5][6]</sup> Consequently, more energy is required to overcome these forces, resulting in higher boiling points.<sup>[3][4][7]</sup> Branching creates more compact, spherical shapes, reducing the available surface area for intermolecular interaction.<sup>[3][5][6][8]</sup> This weakening of dispersion forces leads to a noticeable decrease in boiling point.<sup>[3][4][6]</sup> For example, n-pentane boils at 36.1°C, while its highly branched isomer, neopentane (2,2-dimethylpropane), boils at a much lower 9.5°C.<sup>[5]</sup>
- **Melting Point:** The relationship with melting point is more complex. While branching generally lowers melting points, highly symmetrical, compact isomers can pack more efficiently into a crystal lattice. This efficient packing creates a more stable solid state that requires more

energy to break apart, resulting in an anomalously high melting point.[6] Neopentane, for instance, has a melting point of  $-16.6^{\circ}\text{C}$ , significantly higher than n-pentane's  $-129.7^{\circ}\text{C}$ .[6]

- Viscosity and Density: Viscosity, a measure of a fluid's resistance to flow, generally increases with molecular weight and chain length.[5][7] For isomers, the more compact nature of branched alkanes can lead to lower viscosity compared to their linear counterparts. Density also increases slightly with chain length, but all liquid alkanes are less dense than water.[5]

## Logical Relationship: Branching and Physical Properties



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Caption: Impact of alkane branching on key physical properties.

## Comparative Data: Key Alkane Isomers as Solvents

The choice of a solvent often involves a trade-off between properties like boiling point (for ease of removal), flash point (for safety), and solvency. The following table summarizes key data for isomers of hexane, heptane, and octane, which are frequently used in laboratory and industrial settings.

Property	n-Hexane	2-Methylpentane (isohexane)	3-Methylpentane	n-Heptane	2-Methylhexane (isoheptane)	n-Octane	2,2,4-Trimethylpentane (isooctane)
Formula	C <sub>6</sub> H <sub>14</sub>	C <sub>6</sub> H <sub>14</sub>	C <sub>6</sub> H <sub>14</sub>	C <sub>7</sub> H <sub>16</sub>	C <sub>7</sub> H <sub>16</sub>	C <sub>8</sub> H <sub>18</sub>	C <sub>8</sub> H <sub>18</sub>
CAS No.	110-54-3	107-83-5	96-14-0	142-82-5	589-34-4	111-65-9	540-84-1
Boiling Point (°C)	69[9]	60.3	63.3	98.4[10] [11]	90	125.7[12]	99.2[13]
Melting Point (°C)	-95	-154	-118	-90.6[11]	-118	-57[12]	-107.4[13]
Density (g/mL, 20°C)	0.659	0.653	0.664	0.684[10]	0.678	0.703[12]	0.692[13]
Viscosity (cP, 20°C)	0.294	0.30	0.33	0.389[11]	~0.36	0.542	0.50[13]
Flash Point (°C)	-26[9]	-29	-29	-4	-12	13	-12[14]
Polarity Index (P')	0.1	~0.1	~0.1	0.1	~0.1	0.1	0.1[13]

Analysis: This data clearly illustrates the principles discussed. For any given carbon number, the branched isomers (isohexane, isoheptane, isooctane) exhibit lower boiling points than their linear n-alkane counterparts. This property is highly advantageous in drug synthesis, where the solvent must often be removed under vacuum at low temperatures to prevent degradation of the final product. Isooctane, for example, is an excellent solvent for nonpolar substances and is widely used in the pharmaceutical industry for purification, recrystallization, and washing of active ingredients.[14]

## Environmental, Health, and Safety (EHS) Profile

From a safety and regulatory perspective, the distinction between linear and branched alkanes is critical.

- **Toxicity:** The most significant EHS advantage of branched alkanes lies in their reduced toxicity. n-Hexane is a known peripheral neurotoxin, and chronic exposure can lead to significant health issues. In contrast, its branched isomers are not associated with this toxicity. This has led to a strong recommendation in many safety guides to replace hexane with less hazardous alternatives like heptane or isohexane wherever possible.[15][16] Heptane is generally considered less toxic and less volatile than hexane, making it a safer choice for many applications.[16][17]
- **Regulatory Compliance:** In the pharmaceutical industry, residual solvents are strictly controlled under guidelines such as the International Council for Harmonisation (ICH) Q3C. [18][19][20] Most alkanes, including hexane, heptane, and octane, are classified as Class 3 solvents, having low toxic potential.[18][21] These solvents are considered less of a risk to human health, with a permitted daily exposure (PDE) of 50 mg or more per day.[18][21] However, despite this classification, the specific toxicity profile of n-hexane makes its substitution a best practice for enhancing worker safety.
- **Flammability:** All light alkanes are highly flammable, a risk quantified by their low flash points. [22] As shown in the table, there is not always a significant difference in flash points between isomers. Therefore, regardless of the isomer chosen, strict adherence to safety protocols for handling flammable liquids is mandatory.[22][23] This includes use in well-ventilated areas, away from ignition sources, and with appropriate personal protective equipment (PPE).[22]

# Experimental Protocol: Evaluating Residual Solvents via Headspace Gas Chromatography (GC)

To ensure compliance with regulatory limits and product safety, accurately quantifying residual solvents is essential. The most widely accepted method is Headspace Gas Chromatography (GC), a technique ideal for analyzing volatile organic compounds in solid or liquid samples.[24]

**Objective:** To determine the concentration of residual alkane solvents in an active pharmaceutical ingredient (API) or drug product according to ICH Q3C guidelines and methods similar to USP <467>.[24]

**Methodology Rationale:** Headspace sampling is employed because it physically separates the volatile solvents from the non-volatile sample matrix (like the API). Heating the sample in a sealed vial partitions the volatile solvents into the vapor phase (the "headspace"), which is then injected into the GC. This prevents contamination of the GC system and provides a clean, reproducible analysis.[24]

## Step-by-Step Protocol:

- Solvent and Standard Preparation:
  - Diluent Selection: Choose a high-boiling point solvent in which the sample is soluble but that will not interfere with the analytes of interest. Dimethyl sulfoxide (DMSO) or N,N-dimethylformamide (DMF) are common choices.[24]
  - Standard Stock Solution: Prepare a stock solution containing the specific alkane isomers of interest (e.g., hexane, heptane, isooctane) at a known concentration in the chosen diluent.
  - Calibration Standards: Create a series of calibration standards by diluting the stock solution to bracket the expected concentration range and the ICH limit.
- Sample Preparation:
  - Accurately weigh a specific amount of the API or drug product into a clean headspace vial.
  - Add a precise volume of the diluent to the vial.

- If an internal standard is used for improved quantitation, add a precise volume to each standard and sample vial.
- Immediately seal the vial with a septum and crimp cap to prevent solvent loss.
- Instrumentation and Analysis:
  - Instrument: An automated headspace sampler coupled to a Gas Chromatograph with a Flame Ionization Detector (GC-FID).
  - GC Column: A capillary column appropriate for separating volatile non-polar compounds (e.g., a DB-624 or equivalent).
  - Headspace Parameters:
    - Vial Equilibration Temperature: 80-100 °C
    - Vial Equilibration Time: 15-30 minutes
    - Loop Temperature: ~10-20 °C above equilibration temperature
    - Transfer Line Temperature: ~10-20 °C above loop temperature
  - GC Parameters:
    - Injector Temperature: 180-220 °C
    - Carrier Gas: Helium or Hydrogen, at a constant flow rate.
    - Oven Temperature Program: Start at a low temperature (e.g., 40°C) and ramp up to a higher temperature (e.g., 240°C) to ensure separation of all volatile components.
    - Detector Temperature: 250-280 °C
- Data Analysis:
  - Run the series of calibration standards to generate a calibration curve (peak area vs. concentration).

- Run the prepared samples.
- Identify the alkane peaks in the sample chromatograms by comparing their retention times to those of the standards.
- Quantify the amount of each residual solvent in the sample by interpolating its peak area from the calibration curve.
- Calculate the final concentration in parts per million (ppm) relative to the initial sample weight.

## Experimental Workflow: Residual Solvent Analysis

Caption: Workflow for residual solvent testing using Headspace GC.

## Conclusion and Recommendations

The selection of an alkane solvent should be a deliberate process based on a holistic assessment of physical properties, application requirements, and EHS considerations. While linear and branched alkanes share the same fundamental non-polar character, the differences imparted by their molecular structure are profound.

Key Takeaways:

- **Performance:** Branched alkanes typically have lower boiling points, facilitating easier removal from reaction mixtures and reducing the risk of thermal degradation to sensitive compounds.
- **Safety:** Branched alkanes offer a significantly improved safety profile. The lower toxicity of isomers like isohexane and heptane makes them superior and responsible replacements for n-hexane.<sup>[15][16]</sup>
- **Cost and Availability:** While linear alkanes like n-heptane may be more cost-effective, mixtures of isomers (often sold simply as "heptane") provide a good balance of performance and cost.<sup>[10]</sup> High-purity single isomers like isooctane are more expensive but justified in applications demanding high precision and inertness.<sup>[10][14]</sup>

For drug development professionals and researchers, the evidence strongly supports the preferential use of branched alkane isomers or, at a minimum, the substitution of n-hexane with n-heptane. This choice aligns with the principles of green chemistry, enhances workplace safety, and can improve process efficiency without compromising the chemical inertness that makes alkanes such valuable solvents.

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